

# Antitumor agent-109 stability and storage conditions

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## Compound of Interest

Compound Name: Antitumor agent-109

Cat. No.: B15137983

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## Antitumor Agent-109 Technical Support Center

This technical support center provides guidance on the stability and storage of **Antitumor agent-109**, a hyaluronic acid inhibitor targeting the CD44 pathway. The information is intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended method for long-term storage of **Antitumor agent-109**?

For optimal stability, **Antitumor agent-109** should be stored as a solid powder at -20°C, which ensures its integrity for up to three years. For shorter periods, storage at 4°C is acceptable for up to two years.<sup>[1]</sup>

Q2: How should I store **Antitumor agent-109** once it is dissolved in a solvent?

Once dissolved, the stability of **Antitumor agent-109** is more limited. For maximum stability in solvent, it is recommended to store aliquots at -80°C, where it will remain stable for up to six months. If a -80°C freezer is not available, storage at -20°C is an alternative, with a stability of up to one month.<sup>[1]</sup> To avoid repeated freeze-thaw cycles, it is advisable to prepare single-use aliquots.

Q3: Is **Antitumor agent-109** sensitive to shipping conditions?

**Antitumor agent-109** is stable at ambient temperatures for the typical duration of shipping and customs processing.<sup>[1]</sup> Upon receipt, it is recommended to transfer it to the appropriate storage conditions as outlined in the storage guidelines.

## Troubleshooting Guide

Issue: I am having trouble dissolving **Antitumor agent-109**.

- Appearance: **Antitumor agent-109** is a white to off-white solid powder.<sup>[1]</sup>
- Solubility: The compound may be soluble in Dimethyl Sulfoxide (DMSO).<sup>[1]</sup> For challenging cases, other solvents such as ethanol or Dimethylformamide (DMF) can be tested with a small amount of the product to avoid sample loss.<sup>[1]</sup>

Issue: My in vivo experiment results are inconsistent.

Inconsistent results in vivo can sometimes be attributed to the formulation and administration of the compound. Here are some suggested formulations for in vivo use<sup>[1]</sup>:

- Injection Formulation 1: A mixture of DMSO, Tween 80, and saline in a 10:5:85 ratio.
- Injection Formulation 2: A mixture of DMSO, PEG300, Tween 80, and saline in a 10:40:5:45 ratio.

It is crucial to ensure the compound is fully dissolved and the formulation is homogeneous before administration.

## Stability and Storage Data

The following tables summarize the recommended storage conditions for **Antitumor agent-109**.

Table 1: Storage Conditions for Solid **Antitumor agent-109**

Storage Temperature	Shelf Life
-20°C	3 years
4°C	2 years

Data sourced from InvivoChem product information sheet.[\[1\]](#)

Table 2: Storage Conditions for **Antitumor agent-109** in Solvent

Storage Temperature	Shelf Life
-80°C	6 months
-20°C	1 month

Data sourced from InvivoChem product information sheet.[\[1\]](#)

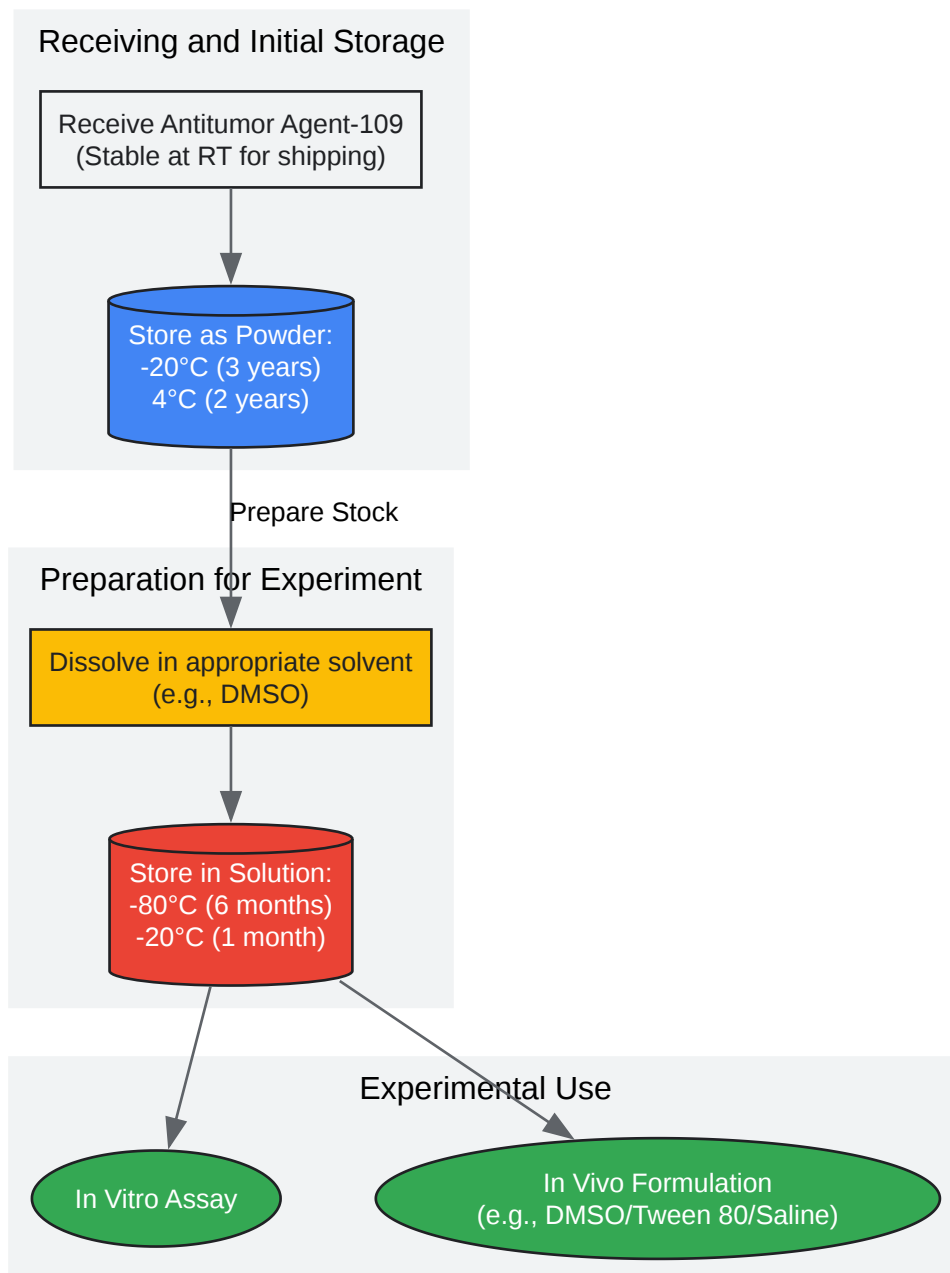
## Experimental Protocols

### Protocol 1: Preparation of a DMSO Stock Solution

- Equilibrate the vial of **Antitumor agent-109** to room temperature before opening.
- Add the desired volume of DMSO to the vial to achieve the target concentration. For example, to prepare a 10 mM stock solution from 1 mg of the compound (Molecular Weight: 392.29 g/mol ), add 254.9 µL of DMSO.
- Vortex the solution until the compound is completely dissolved.
- Store the stock solution in aliquots at -80°C or -20°C as per the storage guidelines.

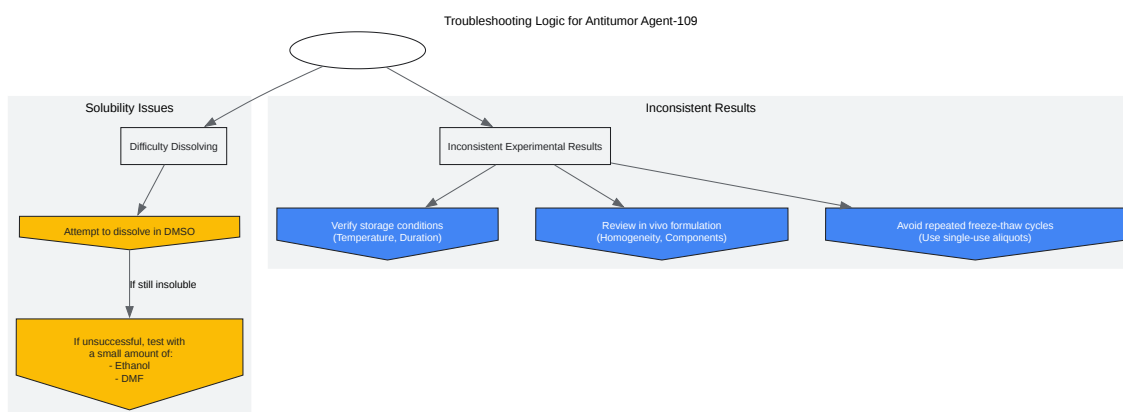
## Visual Guides

## Experimental Workflow for Antitumor Agent-109



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Caption: Workflow for handling and storage of **Antitumor agent-109**.



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Caption: Troubleshooting common issues with **Antitumor agent-109**.

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## References

- 1. HA-CD44 interaction inhibitor 1 | Others 13 | | Invivochem [invivochem.com]
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